

# Benchmarking Power Conversion Efficiency of Derived Polymers in Photovoltaics: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,4-Bis(hexyloxy)-2,5-diodobenzene

Cat. No.: B122376

[Get Quote](#)

A detailed comparison of leading donor polymers for organic solar cells reveals significant advancements in power conversion efficiencies, with several materials surpassing the 18% milestone. This guide provides a comprehensive overview of the performance of prominent derived polymers, their key photovoltaic parameters, and the experimental protocols for device fabrication and characterization.

Recent breakthroughs in the design and synthesis of novel conjugated polymers have propelled the field of organic photovoltaics (OPVs) to new heights, with power conversion efficiencies (PCEs) now exceeding 19%.<sup>[1][2]</sup> These advancements are largely attributed to the development of donor-acceptor (D-A) copolymers, which exhibit superior light absorption, charge transport, and morphological properties. This guide focuses on benchmarking the performance of several state-of-the-art derived polymer donors, providing researchers and scientists with the data and methodologies to inform their own materials development and device engineering efforts.

## Comparative Performance of High-Efficiency Polymer Donors

The following table summarizes the key photovoltaic parameters for several high-performing polymer donors when paired with common non-fullerene acceptors. The data highlights the

exceptional performance of polymers such as D18 and its derivatives, which have consistently achieved high efficiencies.[\[1\]](#)

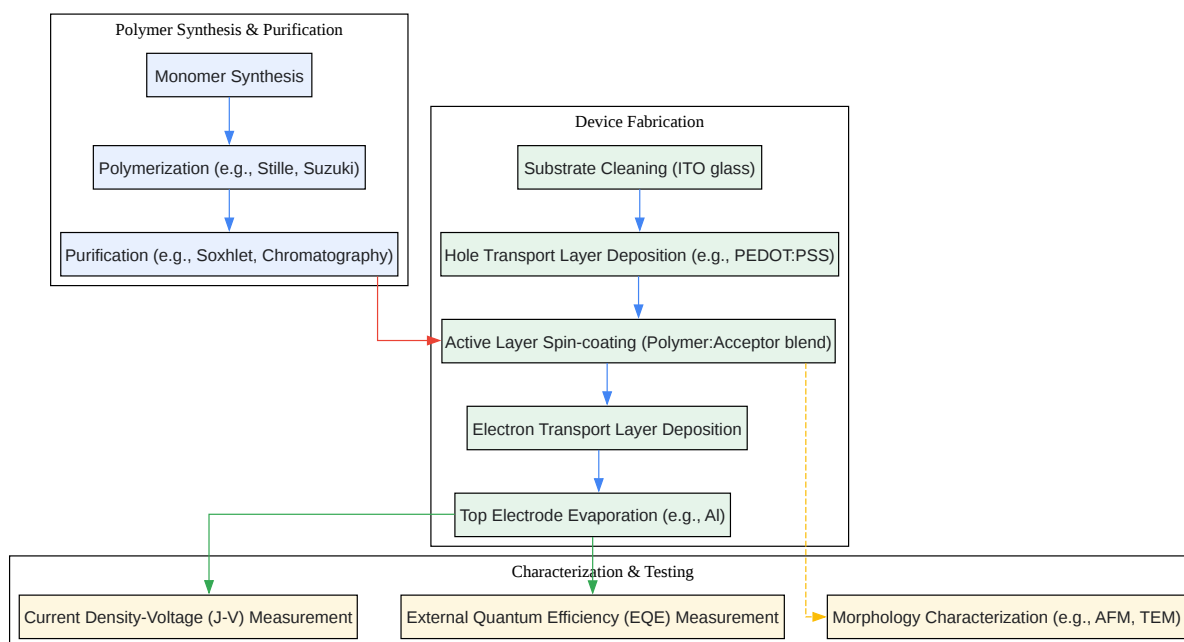
Polymer Donor	Acceptor	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)
D18	Y6	-	-	-	18.22 (certified 17.6)
D18-Cl	N3	-	-	-	18.13 (certified 17.6)
PNTB-HD	N3	-	-	-	18.15
D18-B	N3:PC61BM	0.810	27.94	76.7	18.53
D18-Cl-B	N3:PC61BM	0.832	27.68	77.6	18.74
PM6	Y6	-	-	-	15.7

Note: Voc = Open-circuit voltage, Jsc = Short-circuit current density, FF = Fill factor, PCE = Power conversion efficiency. Dashes indicate data not specified in the reviewed sources.

The development of these high-performance polymers is a result of meticulous molecular engineering, focusing on factors like extending  $\pi$ -conjugation, tuning energy levels, and optimizing morphology through side-chain engineering.[\[1\]](#)[\[3\]](#) For instance, the introduction of chlorine atoms in D18-Cl leads to a deeper Highest Occupied Molecular Orbital (HOMO) level, contributing to a higher open-circuit voltage.[\[1\]](#)

## Experimental Workflow and Device Fabrication

The fabrication and characterization of polymer solar cells follow a standardized workflow to ensure reproducibility and accurate performance evaluation. The process, from material synthesis to device testing, is crucial for achieving high efficiencies.



[Click to download full resolution via product page](#)

**Figure 1.** General experimental workflow for polymer solar cell fabrication and characterization.

## Detailed Experimental Protocols

## Active Layer Preparation and Deposition

A critical step in fabricating high-performance polymer solar cells is the preparation of the active layer blend and its deposition. The following is a representative protocol based on high-efficiency device fabrication:

- **Solution Preparation:** The donor polymer (e.g., D18-Cl-B) and the non-fullerene acceptor (e.g., N3) are dissolved in a suitable solvent, such as chloroform or chlorobenzene, at a specific concentration and donor:acceptor weight ratio (e.g., 1:1.2). A small amount of an additive, like 1,8-diiodooctane (DIO) or 1-chloronaphthalene (CN), is often included to optimize the blend morphology.
- **Spin-Coating:** The prepared solution is then spin-coated onto the hole transport layer (e.g., PEDOT:PSS) under an inert atmosphere (e.g., a nitrogen-filled glovebox). The spin-coating speed and time are carefully controlled to achieve the desired film thickness, typically around 100 nm.
- **Annealing:** The film is subsequently annealed at a specific temperature (e.g., 100-150 °C) for a set duration to promote favorable molecular packing and phase separation, which is crucial for efficient charge generation and transport.

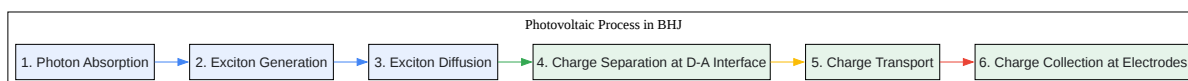
## Device Characterization

The performance of the fabricated solar cells is evaluated using several standard techniques:

- **Current Density-Voltage (J-V) Measurement:** This is the primary method to determine the key photovoltaic parameters ( $V_{oc}$ ,  $J_{sc}$ , FF, and PCE). The measurement is conducted under simulated solar illumination (e.g., AM 1.5G at 100 mW/cm<sup>2</sup>).
- **External Quantum Efficiency (EQE):** EQE, also known as Incident Photon-to-Current Conversion Efficiency (IPCE), measures the ratio of collected charge carriers to incident photons at a specific wavelength. This provides insights into the spectral response of the solar cell.
- **Morphological Characterization:** Techniques such as Atomic Force Microscopy (AFM) and Transmission Electron Microscopy (TEM) are used to investigate the nanoscale morphology of the active layer blend, which is strongly correlated with device performance.

## Logic of Bulk-Heterojunction Operation

The superior performance of these derived polymers is realized within a bulk-heterojunction (BHJ) architecture. The diagram below illustrates the fundamental processes occurring within the active layer of a polymer solar cell.



[Click to download full resolution via product page](#)

**Figure 2.** Key steps in the operation of a bulk-heterojunction polymer solar cell.

In conclusion, the continuous development of novel derived polymers has significantly advanced the power conversion efficiency of organic solar cells. The benchmarked polymers in this guide represent the forefront of this technology. Further improvements are anticipated through the synergistic optimization of molecular design, device architecture, and processing techniques.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mdpi.com [mdpi.com]
- 2. Critical Progress of Polymer Solar Cells with a Power Conversion Efficiency over 18% [ideas.repec.org]
- 3. Side chain engineering on D18 polymers yields 18.74% power conversion efficiency [jos.ac.cn]

- To cite this document: BenchChem. [Benchmarking Power Conversion Efficiency of Derived Polymers in Photovoltaics: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b122376#benchmarking-power-conversion-efficiency-of-derived-polymers-in-photovoltaics>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)